

Comparative kinetics of o-succinylbenzoate synthase with different substrates

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Compound of Interest

Compound Name: 2-Succinylbenzoate

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Comparative Kinetics of o-Succinylbenzoate Synthase: A Guide for Researchers

For researchers, scientists, and professionals in drug development, understanding the kinetic properties of enzymes is paramount for elucidating biological pathways and designing effective inhibitors. This guide provides a comparative analysis of the kinetics of o-succinylbenzoate synthase (OSB synthase), a key enzyme in the menaquinone biosynthetic pathway, with its native substrate and other compounds.

o-Succinylbenzoate synthase (OSBS) catalyzes the dehydration of 2-succinyl-6-hydroxy-2,4-cyclohexadiene-1-carboxylate (SHCHC) to produce o-succinylbenzoate (OSB). This reaction is a critical step in the biosynthesis of vitamin K2 (menaquinone), an essential component of the electron transport chain in many bacteria. The enzyme is a member of the enolase superfamily and typically requires a divalent cation, such as Mg^{2+} or Mn^{2+} , for its activity.

Comparative Kinetic Parameters

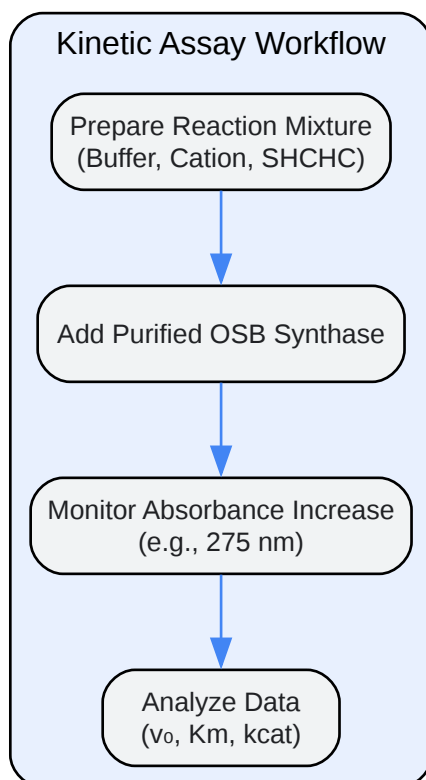
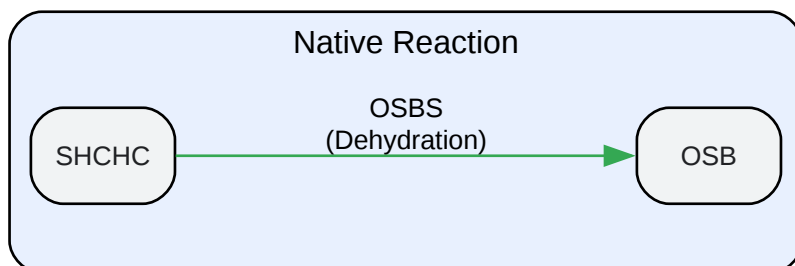
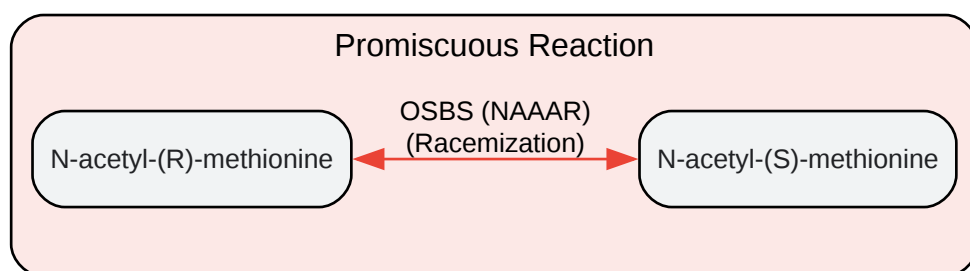
The catalytic efficiency of OSB synthase varies with the substrate and the source organism. A notable example is the enzyme from *Amycolatopsis* sp., which exhibits promiscuous activity as an N-acylamino acid racemase (NAAAR) in addition to its primary function. The kinetic parameters presented below highlight the enzyme's substrate specificity.

Enzyme Source	Substrate	Kcat (s ⁻¹)	Km (μM)	Kcat/Km (M ⁻¹ s ⁻¹)
Amycolatopsis sp.	2-succinyl-6-hydroxy-2,4-cyclohexadiene-1-carboxylate (SHCHC)	-	-	2.5 x 10 ⁵ [1]
Amycolatopsis sp.	N-acetyl methionine	-	-	3.1 x 10 ² [1]
Amycolatopsis sp.	N-succinyl phenylglycine	-	-	2.0 x 10 ⁵ [1]

Note: Specific Kcat and Km values for the individual substrates were not available in the cited literature, only the catalytic efficiency (Kcat/Km).

Enzymatic Reaction and Promiscuity

The primary reaction catalyzed by OSB synthase is the dehydration of SHCHC. The promiscuous racemase activity observed in the Amycolatopsis enzyme demonstrates its ability to bind and catalyze reactions on structurally different molecules, albeit with varying efficiency.



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References

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